

Health and safety data for Acid Brown 425

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Compound of Interest

Compound Name: Acid Brown 425

Cat. No.: B1168376

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An In-depth Technical Guide to the Health and Safety of Acid Brown 425

This technical guide provides a comprehensive overview of the available health and safety data for the synthetic dye, **Acid Brown 425** (CAS No. 119509-49-8). The information is intended for researchers, scientists, and drug development professionals, presenting quantitative toxicological data, detailed experimental methodologies, and visual representations of relevant biological and procedural pathways.

Toxicological Data

The toxicological profile of **Acid Brown 425**, based on available safety data sheets, indicates low acute toxicity. The quantitative data from studies on mammals are summarized in the table below.

Toxicological Endpoint	Test Species	Route of Administration	Result	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 2000 mg/kg	[1][2]
Primary Skin Irritation	Rabbit	Dermal	No irritation	[1][2]
Primary Eye Irritation	Rabbit	Ocular	No irritation	[1][2]
Skin Sensitization	-	-	No	[1][2]

Observations:

- The high LD50 value suggests that **Acid Brown 425** has a low order of acute toxicity when ingested.[1][2]
- The substance is not classified as a skin or eye irritant.[1][2]
- There is no evidence to suggest that **Acid Brown 425** is a skin sensitizer.[1][2]

Physicochemical Information

Understanding the physical and chemical properties of a substance is crucial for its safe handling and for assessing its potential environmental fate.

Property	Value	Reference
Physical State	Solid powder	[1]
Appearance	Brown powder	[3]
Bulk Density	450 - 500 kg/m ³	[1][4]
Solubility in Water	40 g/L (at 60 °C)	[1]
Molecular Formula	C20H16N4O7S	[4][5]
Molecular Weight	456.43 g/mol	[4][5]

Ecotoxicological Data

A thorough search of publicly available literature and databases did not yield specific quantitative ecotoxicological data for **Acid Brown 425**, such as LC50 values for fish, EC50 for aquatic invertebrates (e.g., *Daphnia magna*), or IC50 for algae. One safety data sheet provided a qualitative assessment, stating that the material has a low biochemical oxygen demand and a low potential to affect some aquatic organisms.[4] However, without quantitative data, a formal environmental risk assessment cannot be completed. The environmental impact of azo dyes, in general, is a concern as they can persist in the environment and some degradation products may be harmful to aquatic life.[4]

Experimental Protocols

The following sections detail the standardized methodologies, based on OECD guidelines, that are typically employed to assess the toxicological endpoints reported for **Acid Brown 425**.

Acute Oral Toxicity - OECD Guideline 425 (Up-and-Down Procedure)

This method is designed to estimate the LD50 of a substance with the use of a minimal number of animals.[1][4][5][6]

- Test Animals: Typically, healthy, young adult female rats are used.[1][4]

- **Housing and Feeding:** Animals are housed in standard conditions with controlled temperature ($22 \pm 3^{\circ}\text{C}$) and humidity (30-70%).^[3] Standard laboratory diet and drinking water are provided ad libitum, except for a brief fasting period before dosing.^[3]
- **Dosing:** The test substance is administered as a single oral dose using a stomach tube. The initial dose is selected based on available information, and subsequent doses are adjusted up or down by a constant factor depending on the outcome (survival or death) of the previously dosed animal.^{[1][3]} For substances with low expected toxicity, a limit test at 2000 mg/kg is often performed.^[5]
- **Observation Period:** Animals are observed for 14 days for signs of toxicity and mortality.^{[1][3]} Body weight is recorded weekly.^{[1][3]}
- **Endpoint:** The LD50 is calculated using the maximum likelihood method.^[1]

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This test evaluates the potential of a substance to cause local irritation or corrosion upon a single dermal application.^{[7][8][9]}

- **Test Animals:** Healthy, young adult albino rabbits are the preferred species.^{[7][8][9]}
- **Procedure:** A small area of the animal's clipped skin (approximately 6 cm²) is exposed to the test substance (0.5 g for solids) under a semi-occlusive dressing for a period of 4 hours.^{[7][8]} An untreated area of skin serves as a control.^{[7][8]}
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.^[10] The observation period may be extended up to 14 days to assess the reversibility of any observed effects.^[7]
- **Scoring:** The severity of skin reactions is graded according to a standardized scoring system.

Acute Eye Irritation/Corrosion - OECD Guideline 405

This method assesses the potential of a substance to cause irritation or corrosion to the eye.^{[11][12][13]}

- **Test Animals:** Healthy, adult albino rabbits are used.^{[11][12][13]}

- Procedure: A single dose of the test substance is applied into the conjunctival sac of one eye of the animal.[\[13\]](#) The other eye remains untreated and serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling).[\[12\]](#)[\[13\]](#) The observation period can be extended up to 21 days to evaluate the reversibility of the effects.[\[12\]](#)
- Scoring: Ocular lesions are scored using a standardized system to determine the overall irritation potential.

Visualizations

The following diagrams, generated using the DOT language, illustrate a generalized metabolic pathway for azo dyes and a typical workflow for acute toxicity assessment.

Caption: Generalized metabolic pathway of azo dyes in mammals.

Caption: A typical workflow for acute toxicity assessment of a chemical substance.

Handling and Safety Precautions

Based on the available safety data, the following handling and safety precautions are recommended:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses, and a dust respirator if handling the powder form generates dust.[\[1\]](#)[\[2\]](#)
- Engineering Controls: Use in a well-ventilated area to minimize inhalation of dust.[\[1\]](#)
- Hygiene Measures: Avoid direct contact with skin and eyes.[\[1\]](#)[\[2\]](#) General industrial hygiene practices should be followed.
- Storage: Store in a cool, dry place away from direct sunlight and strong oxidizing or reducing agents.[\[1\]](#) The product is considered stable under normal storage conditions.[\[1\]](#)
- Spills: In case of a spill, avoid generating dust. Collect the material and place it in a suitable container for disposal.

- Disposal: Disposal should be in accordance with local, state, and federal regulations. Options may include incineration at an authorized facility or treatment at a waste treatment facility.[4]

Conclusion

Acid Brown 425 exhibits a low acute toxicity profile in mammalian studies, with no evidence of skin or eye irritation. Standard handling precautions for chemical powders are sufficient to ensure workplace safety. A significant data gap exists in the ecotoxicological profile of this substance, and further testing would be required to perform a comprehensive environmental risk assessment. The provided experimental protocols and diagrams offer a framework for understanding the basis of the available toxicological data and the general metabolic fate and assessment of azo dyes.

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